

Application Notes and Protocols: Preparation of PF-06685249 Stock Solution

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Compound of Interest

Compound Name: PF-06685249

Cat. No.: B15540997

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Audience: Researchers, scientists, and drug development professionals.

Introduction

PF-06685249 is a potent and orally active allosteric activator of AMP-activated protein kinase (AMPK) with an EC50 of 12 nM for recombinant AMPK $\alpha 1\beta 1\gamma 1$.^{[1][2][3]} It is a valuable tool for research in areas such as diabetic nephropathy.^{[1][2][3]} Proper preparation of a stock solution is critical for accurate and reproducible experimental results. These application notes provide a detailed protocol for the preparation, storage, and handling of **PF-06685249** stock solutions.

Physicochemical Properties

A summary of the key physicochemical properties of **PF-06685249** is provided in the table below.

Property	Value	Source
Molecular Weight	345.78 g/mol	[1][2][4]
Formula	C17H16ClN3O3	[1][2][4]
CAS Number	1467059-70-6	[1][2][4]
Appearance	Off-white to gray solid	[1][2]
Purity	>98%	[4]

Solubility and Recommended Solvents

PF-06685249 is soluble in dimethyl sulfoxide (DMSO).[4] For in vitro applications, DMSO is the recommended solvent. It is important to note that DMSO is hygroscopic and using a fresh, unopened bottle is advised for optimal solubility.[1][2]

Solvent	Maximum Solubility	Notes
DMSO	100 mg/mL (289.20 mM)	Ultrasonic assistance may be required.[1][2]

Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of 1 mL of a 10 mM stock solution of **PF-06685249**.

Materials:

- **PF-06685249** powder
- Anhydrous/reagent-grade Dimethyl Sulfoxide (DMSO), freshly opened
- Microcentrifuge tubes
- Calibrated micropipettes
- Vortex mixer

- Ultrasonic bath (optional)
- Analytical balance

Procedure:

- Equilibrate Reagents: Allow the **PF-06685249** powder and DMSO to reach room temperature before opening to prevent condensation.
- Weigh **PF-06685249**: Accurately weigh out 3.46 mg of **PF-06685249** powder using an analytical balance and transfer it to a microcentrifuge tube.
- Add Solvent: Add 1 mL of fresh DMSO to the microcentrifuge tube containing the **PF-06685249** powder.
- Dissolve the Compound:
 - Vortex the solution vigorously for 1-2 minutes.
 - If the compound is not fully dissolved, sonicate the solution in an ultrasonic bath for 5-10 minutes.
 - Visually inspect the solution to ensure there are no visible particles.
- Aliquot and Store:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This will prevent degradation from repeated freeze-thaw cycles.[\[1\]](#)
[\[2\]](#)[\[3\]](#)
 - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.

Stock Solution Preparation Table for Different Concentrations

The following table provides the required mass of **PF-06685249** to prepare stock solutions of different concentrations and volumes.

Desired Concentration	Mass for 1 mL	Mass for 5 mL	Mass for 10 mL
1 mM	0.346 mg	1.73 mg	3.46 mg
5 mM	1.73 mg	8.65 mg	17.3 mg
10 mM	3.46 mg	17.3 mg	34.6 mg

Storage and Stability

Proper storage is crucial to maintain the activity of the **PF-06685249** stock solution.

Powder:

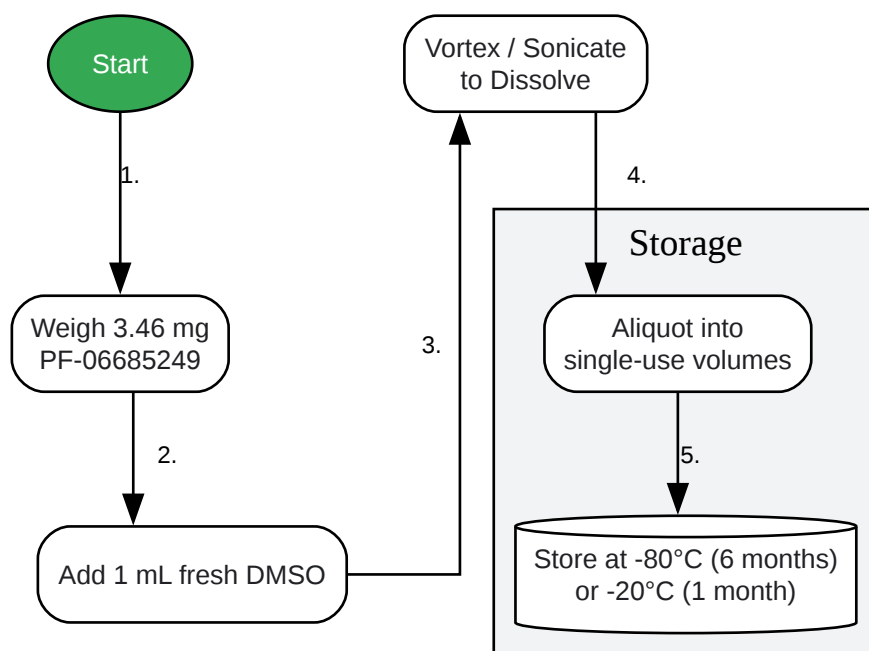
- Store at -20°C for up to 3 years.[\[1\]](#)[\[2\]](#)
- Store at 4°C for up to 2 years.[\[1\]](#)[\[2\]](#)

In Solvent (DMSO):

- Store at -80°C for up to 6 months.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Store at -20°C for up to 1 month.[\[1\]](#)[\[2\]](#)[\[3\]](#)

It is strongly recommended to avoid repeated freeze-thaw cycles.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Workflow for PF-06685249 Stock Solution Preparation

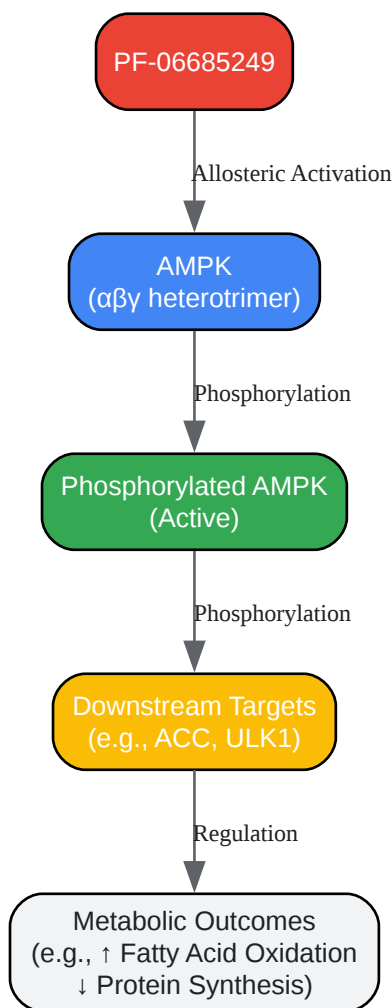


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Caption: Workflow for preparing a 10 mM **PF-06685249** stock solution.

Signaling Pathway Involving AMPK

PF-06685249 is an allosteric activator of AMPK, a key regulator of cellular energy homeostasis.



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References

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